

Essential Safety and Logistical Information for Handling Mcl1-IN-3

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Compound of Interest

Compound Name: Mcl1-IN-3

Cat. No.: B606576

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount for laboratory safety and experimental integrity. This document provides essential safety and logistical information for the potent and orally active macrocyclic Mcl-1 inhibitor, **Mcl1-IN-3**, including operational and disposal plans, to ensure safe handling and accurate experimental application.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Mcl1-IN-3**, providing a quick reference for its biological activity and physical and chemical properties.

Table 1: Biological Activity of **Mcl1-IN-3**

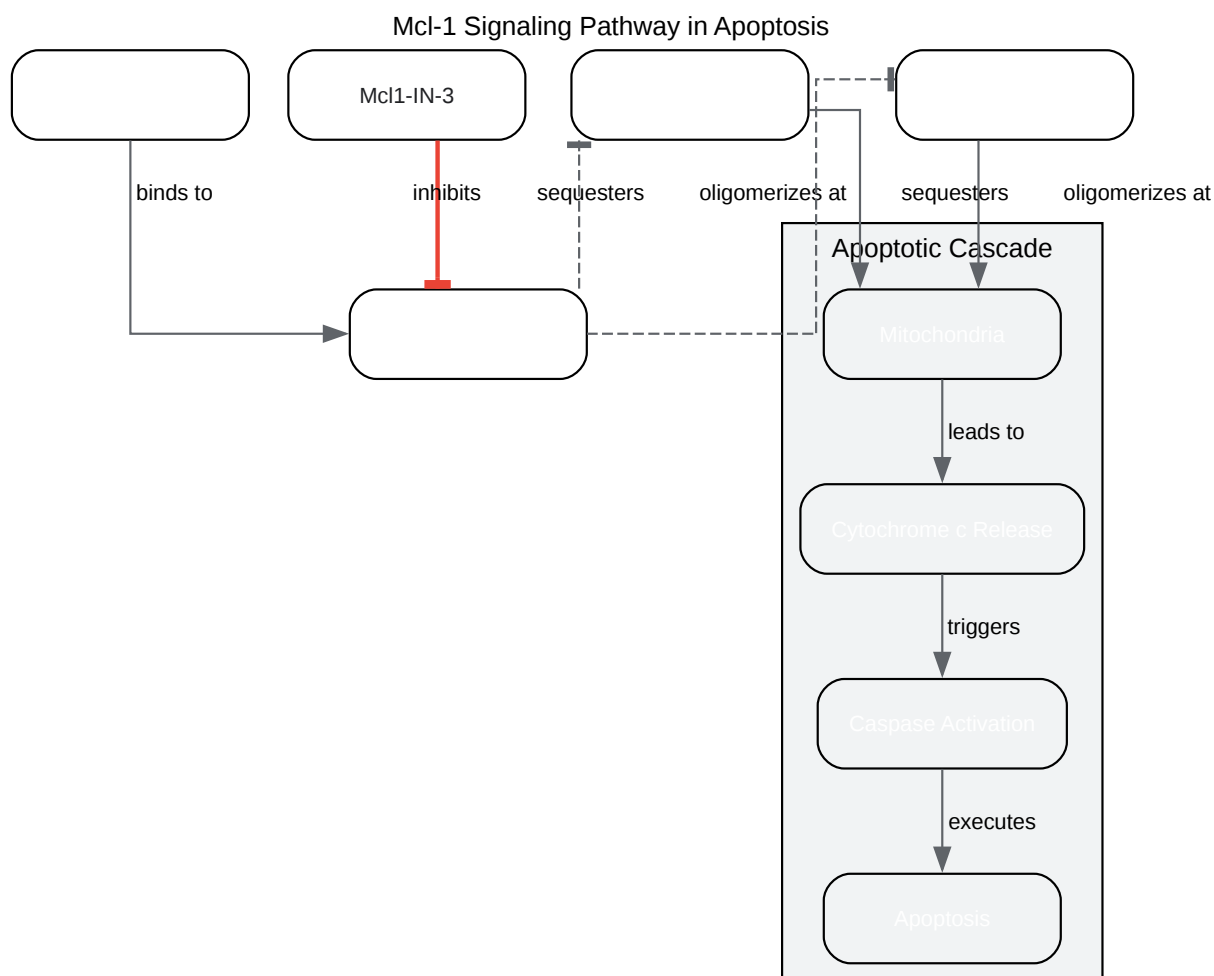
Parameter	Value	Cell Line/Assay
IC ₅₀	19 nM	OPM-2 cell viability assay[1]
K _i	0.061 nM	Mcl-1 HTRF/TR-FRET assay[1]
IC ₅₀	0.67 µM	Mcl1[2]
K _i	0.13 µM	Mcl1[2]

Table 2: Physical and Chemical Properties of **Mcl1-IN-3**

Property	Value
Molecular Formula	C ₄₀ H ₅₂ ClF ₂ N ₅ O ₇ S[1]
Molecular Weight	820.39 g/mol [1]
CAS Number	2376774-73-9[1]
Relative Density	1.41 g/cm ³ (Predicted)[1]

Mcl-1 Signaling Pathway in Apoptosis

Mcl1-IN-3 functions by inhibiting the anti-apoptotic protein Mcl-1, which is a key regulator of the intrinsic apoptosis pathway. The following diagram illustrates the signaling cascade affected by **Mcl1-IN-3**.



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Caption: **Mcl1-IN-3** inhibits Mcl-1, leading to the activation of pro-apoptotic proteins and apoptosis.

Operational Plan: Personal Protective Equipment (PPE) and Handling

1. Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes. For tasks with a higher risk of exposure, consider a disposable chemical-resistant suit.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator.

3. Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.
- Keep the container tightly closed and store in a well-ventilated place.[\[4\]](#)
- The solid-form product can be stored at -20°C for over three years.[\[1\]](#) Stock solutions are typically stored at -80°C and can be used for more than one year.[\[1\]](#) It is recommended to aliquot the product to avoid repeated freeze-thaw cycles.[\[1\]](#) For short-term storage, samples can be kept at 4°C for more than one week.[\[1\]](#)

4. In Case of Exposure:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[4\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[4\]](#)

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[4]

Disposal Plan

Dispose of **Mcl1-IN-3** and its containers in accordance with local, state, and federal regulations.[4]

- Unused Product: Dispose of contents/container to an approved waste disposal plant. Do not discharge the waste into the drain.[4]
- Contaminated Materials: Any PPE or lab supplies that have come into contact with **Mcl1-IN-3** should be considered contaminated and disposed of as hazardous waste.

Experimental Protocols

Below are detailed methodologies for key in vitro experiments involving Mcl-1 inhibitors like **Mcl1-IN-3**.

Cell Viability Assay (Example using OPM-2 cells)

This protocol is a general guideline and should be optimized for your specific cell line and experimental conditions.

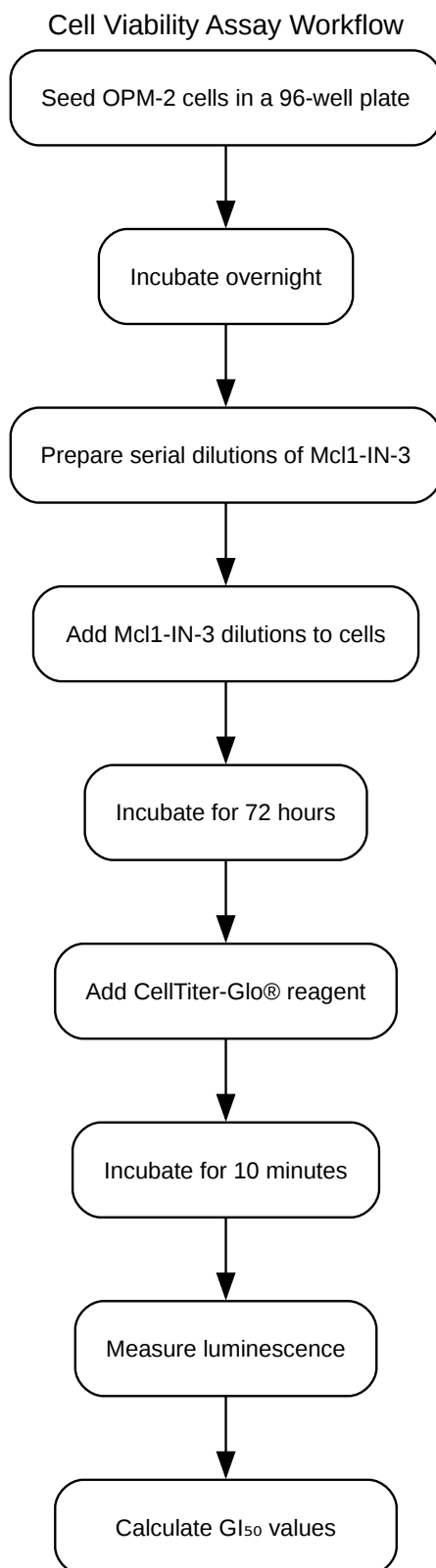
Objective: To determine the concentration of **Mcl1-IN-3** that inhibits cell growth by 50% (GI₅₀).

Materials:

- OPM-2 cells
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS)
- **Mcl1-IN-3** stock solution (in DMSO)
- 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit

- Luminometer

Workflow Diagram:



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Caption: A step-by-step workflow for determining the GI₅₀ of **Mcl1-IN-3**.

Procedure:

- Seed OPM-2 cells into 96-well plates at a density of approximately 1×10^4 cells/well in 100 μ L of culture medium.
- Incubate the plates overnight at 37°C in a humidified atmosphere with 5% CO₂.
- Prepare a serial dilution of **Mcl1-IN-3** in culture medium from the DMSO stock solution. The final DMSO concentration in the wells should be kept below 0.5%.
- Add the diluted **Mcl1-IN-3** to the wells. Include wells with untreated cells and cells treated with vehicle (DMSO) as controls.
- Incubate the plates for 72 hours under the same conditions as step 2.
- Equilibrate the plates and the CellTiter-Glo® reagent to room temperature.
- Add 100 μ L of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a luminometer.
- Calculate the GI₅₀ value by plotting the percentage of cell viability against the log concentration of **Mcl1-IN-3** and fitting the data to a dose-response curve.

Caspase Activation Assay

This protocol provides a general method for measuring caspase-3/7 activation, a hallmark of apoptosis.

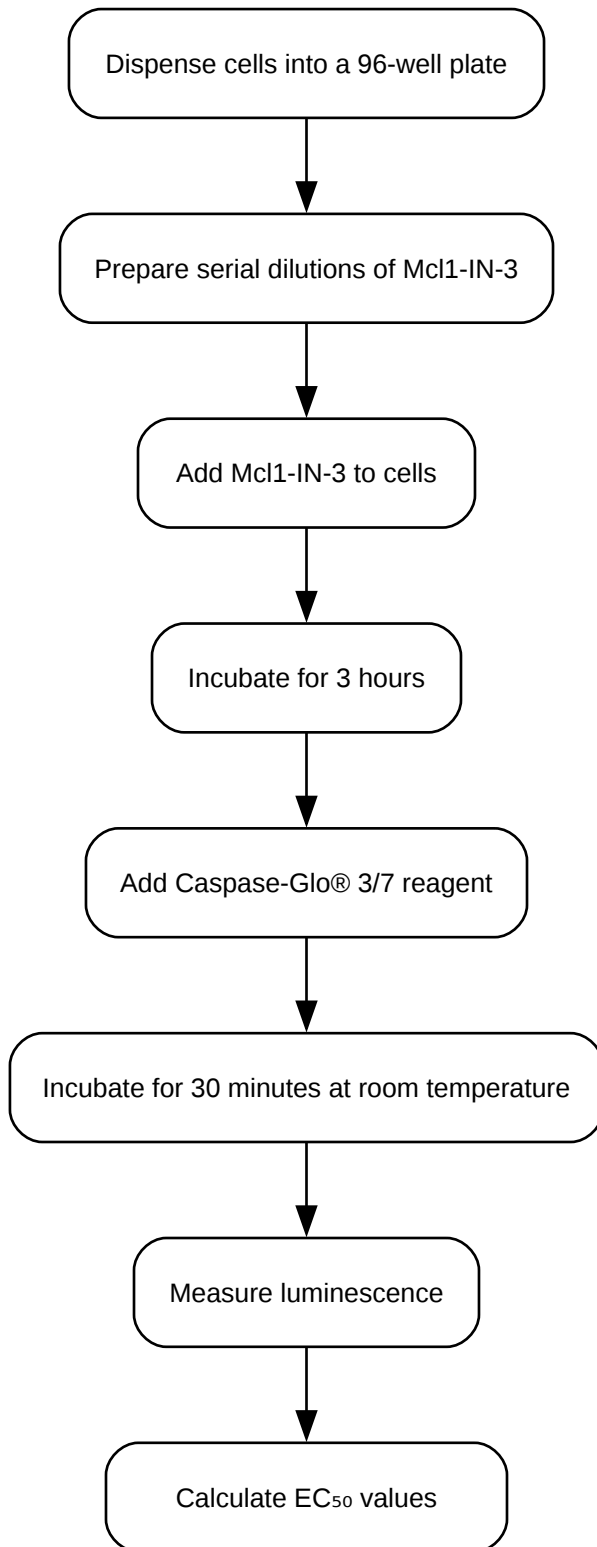
Objective: To determine the concentration of **Mcl1-IN-3** that induces a 50% maximal caspase-3/7 activation (EC₅₀).

Materials:

- Target cells (e.g., NCI-H929)
- Appropriate culture medium with 5% FBS
- **Mcl1-IN-3** stock solution (in DMSO)
- 96-well white-walled plates
- Caspase-Glo® 3/7 Assay kit
- Luminometer

Workflow Diagram:

Caspase Activation Assay Workflow



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Caption: A procedural diagram for assessing caspase-3/7 activation induced by **Mcl1-IN-3**.

Procedure:

- Dispense cells into 96-well white-walled plates at a density of 5,000 cells per well in 50 μ L of culture medium containing 5% FBS.
- Prepare serial dilutions of **Mcl1-IN-3** in the appropriate culture medium.
- Add 50 μ L of the diluted **Mcl1-IN-3** to the respective wells.
- Incubate the plates for 3 hours at 37°C in a CO₂ incubator.
- Equilibrate the Caspase-Glo® 3/7 reagent to room temperature.
- Add 100 μ L of the Caspase-Glo® 3/7 reagent to each well.
- Mix the contents gently and incubate at room temperature for 30 minutes in the dark.
- Measure the luminescence using a luminometer.
- Calculate the EC₅₀ value by plotting the luminescence signal against the log concentration of **Mcl1-IN-3** and fitting the data to a dose-response curve.

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